

Proper Disposal of Ethyl Phenylpropiolate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Ethyl phenylpropiolate*

Cat. No.: B1208040

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For researchers and scientists handling **ethyl phenylpropiolate**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential information on the safe handling and disposal of this compound, in line with established safety protocols.

Key Safety and Physical Data

A thorough understanding of the chemical properties of **ethyl phenylpropiolate** is fundamental to its safe management. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ O ₂	[1]
CAS Number	2216-94-6	[1] [2]
Appearance	Light yellow liquid	[1] [2]
Boiling Point	260 - 270 °C / 500 - 518 °F @ 760 mmHg	[1]
Flash Point	> 112 °C / > 233.6 °F	[1]
Specific Gravity	1.050	[1]

Pre-Disposal Handling and Storage

Before proceeding with disposal, proper handling and storage procedures must be observed to minimize risks.

Handling:

- Use with adequate general or local exhaust ventilation to maintain low airborne concentrations.[2]
- Avoid contact with eyes, skin, and clothing.[2]
- Wash hands thoroughly after handling.[2]
- Do not ingest or inhale the substance.[2]

Storage:

- Store in a cool, dry place.[2]
- Keep the container tightly closed when not in use.[2]
- For product quality maintenance, it is recommended to keep it refrigerated.[1][2]
- Store away from incompatible materials such as oxidizing agents.[1]

Experimental Protocol: Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain the substance and prevent exposure.

Accidental Release Measures:

- Ensure adequate ventilation in the affected area.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.[1][2]
- Absorb the spill using an inert material such as vermiculite, sand, silica gel, or earth.[1][2]

- Once absorbed, place the material into a suitable, closed container for disposal.[[1](#)][[2](#)]
- Clean the spill area thoroughly with soap and water.[[2](#)]

Step-by-Step Disposal Procedure

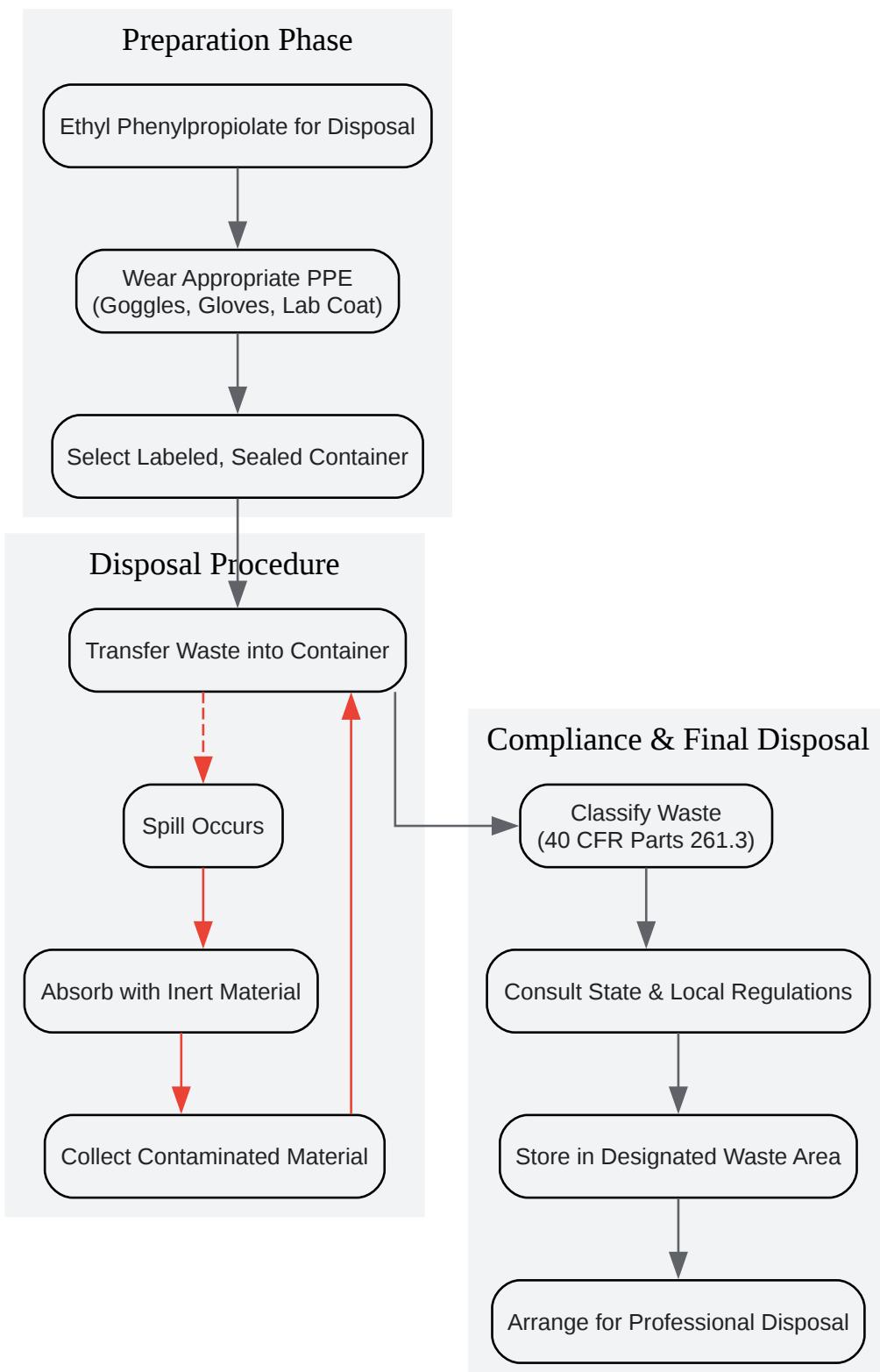
The disposal of **ethyl phenylpropiolate** must be conducted in compliance with all applicable federal, state, and local regulations. The following steps provide a general guideline for its disposal.

Disposal Protocol:

- Waste Classification: Chemical waste generators are required to determine if the discarded chemical is classified as a hazardous waste according to US EPA guidelines found in 40 CFR Parts 261.3.[[2](#)]
- Regulatory Consultation: It is mandatory to consult state and local hazardous waste regulations to ensure complete and accurate classification and to identify approved disposal methods.[[2](#)]
- Containerization: Place the waste **ethyl phenylpropiolate** and any contaminated materials (e.g., absorbent materials from a spill) into a designated, properly labeled, and sealed container.
- Waste Collection: Arrange for the collection of the chemical waste by a licensed hazardous waste disposal company.
- Documentation: Maintain all necessary records of the disposal process as required by your institution and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **ethyl phenylpropiolate**.

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Caption: Logical workflow for the safe disposal of **ethyl phenylpropiolate**.

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References

- 1. fishersci.com [fishersci.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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